

# 5-Ethyl-3,3-dimethyloctane CAS number and identifiers.

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## Compound of Interest

Compound Name: 5-Ethyl-3,3-dimethyloctane

Cat. No.: B14556797

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## In-Depth Technical Guide: 5-Ethyl-3,3-dimethyloctane

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a consolidated overview of **5-Ethyl-3,3-dimethyloctane**, a saturated aliphatic hydrocarbon. Due to the limited availability of detailed experimental data in publicly accessible scientific literature, this document focuses on its fundamental identifiers, computed physicochemical properties, and places it within the broader context of branched alkanes. While specific experimental protocols, in-depth biological activity, and direct applications in drug development for this particular isomer are not extensively documented, this guide serves as a foundational resource.

### Chemical Identity and Identifiers

Accurate identification is critical in all scientific endeavors. The following table summarizes the key identifiers for **5-Ethyl-3,3-dimethyloctane**.

Identifier	Value	Source
CAS Registry Number	62183-58-8	[1][2][3]
IUPAC Name	5-Ethyl-3,3-dimethyloctane	[1][2][3]
Molecular Formula	C <sub>12</sub> H <sub>26</sub>	[1][2][3]
Canonical SMILES	CCCC(CC)CC(C)(C)CC	[1]
InChI	InChI=1S/C12H26/c1-6-9-11(7-2)10-12(4,5)8-3/h11H,6-10H2,1-5H3	[1][2][3]
InChIKey	GQTCKTISADWVNV-UHFFFAOYSA-N	[1][2][3]

## Physicochemical Properties

The physicochemical properties of a compound are essential for predicting its behavior in various systems, including biological and environmental contexts. The data presented below are primarily computed properties sourced from chemical databases.

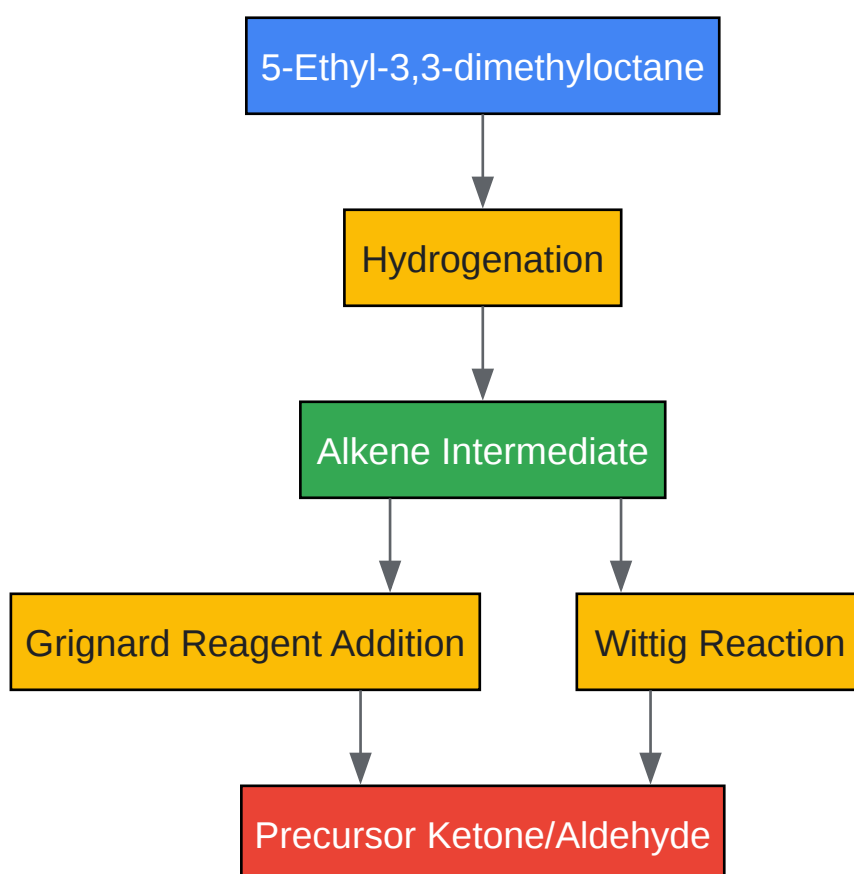
Property	Value	Source
Molecular Weight	170.33 g/mol	[1][2][3]
Monoisotopic Mass	170.203450829 Da	[1]
Topological Polar Surface Area	0 Å <sup>2</sup>	[1]
Complexity	103	[1]

## Synthesis and Experimental Protocols

A comprehensive search of scientific literature and chemical databases did not yield specific, detailed experimental protocols for the synthesis of **5-Ethyl-3,3-dimethyloctane**. However, the synthesis of structurally similar branched alkanes often involves established organic chemistry reactions.

## General Synthetic Workflow for Branched Alkanes

The logical workflow for the synthesis of a branched alkane like **5-Ethyl-3,3-dimethyloctane** would typically involve the formation of the carbon skeleton followed by reduction to the fully saturated alkane. A hypothetical retrosynthetic analysis is presented below.



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A generalized retrosynthetic analysis for branched alkanes.

Note: This diagram represents a conceptual workflow. The actual choice of reagents and reaction conditions would require significant experimental development and optimization.

## Biological Activity and Drug Development Relevance

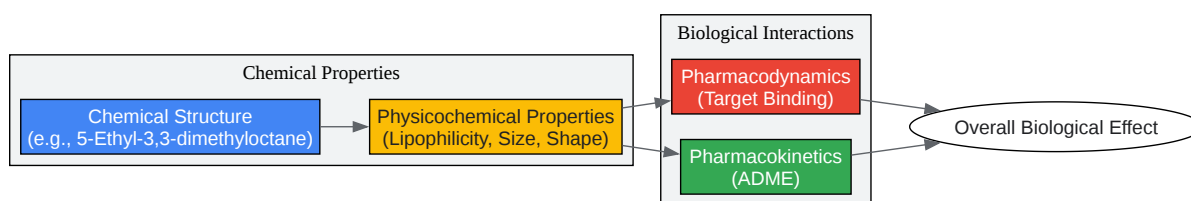
There is currently no specific information available in prominent biological or medicinal chemistry literature regarding the biological activity of **5-Ethyl-3,3-dimethyloctane** or its direct

application in drug development.

## General Considerations for Alkanes in Drug Discovery

While simple alkanes are not typically considered pharmacologically active due to their chemical inertness, their structural motifs are fundamental to the lipophilicity and overall shape of many drug molecules. The hydrocarbon backbone of a drug candidate influences its absorption, distribution, metabolism, and excretion (ADME) properties.

The logical relationship of how a chemical structure influences its physicochemical properties and, subsequently, its biological interactions is outlined in the following diagram.



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Structure-Property-Activity Relationship in Drug Discovery.

## Conclusion

**5-Ethyl-3,3-dimethyloctane** is a well-defined chemical entity with established identifiers. However, a significant gap exists in the scientific literature regarding its specific experimental data, including detailed synthetic protocols, comprehensive spectroscopic analysis, and biological activity. For researchers and drug development professionals, this compound may serve as a reference standard in analytical chemistry or as a non-polar solvent. Any exploration of its potential biological roles would require novel and extensive experimental investigation. This guide provides the foundational chemical information to support such future work.

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## References

- 1. 5-Ethyl-3,3-dimethyloctane | C<sub>12</sub>H<sub>26</sub> | CID 17962108 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [5-Ethyl-3,3-dimethyloctane CAS number and identifiers.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14556797#5-ethyl-3-3-dimethyloctane-cas-number-and-identifiers]

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